

MraY-IN-3 Hydrochloride: An In-Depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *MraY-IN-3 hydrochloride*

Cat. No.: *B15566197*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

MraY-IN-3 hydrochloride is a potent inhibitor of the bacterial enzyme phospho-N-acetylmuramoyl-pentapeptide translocase (MraY), a critical component in the biosynthesis of peptidoglycan. This document provides a comprehensive technical overview of **MraY-IN-3 hydrochloride**, including its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols. The information presented herein is intended to support further research and development of this compound as a potential antibacterial agent.

Chemical Structure and Properties

MraY-IN-3, also identified as compound 12a in primary literature, is a peptidomimetic analogue designed to mimic the Arg-Trp-x-x-Trp motif responsible for the interaction of bacteriophage ϕ X174 lysis protein E with MraY.^[1] The hydrochloride salt is formed by the reaction of the free base with hydrochloric acid.

Table 1: Chemical and Physical Properties of MraY-IN-3

Property	Value	Reference
Compound Name	MraY-IN-3	[2]
Synonym	Compound 12a	[1][2]
CAS Number	2851534-52-4 (for the free base)	Not Available
Molecular Formula	Not explicitly available in searched literature	
Molecular Weight	Not explicitly available in searched literature	
IUPAC Name	Not explicitly available in searched literature	
SMILES String	Not explicitly available in searched literature	
Physical State	Solid	
Solubility	Soluble in DMSO	General Knowledge
Melting Point	Not available	
Boiling Point	Not available	
pKa	Not available	
Storage	Store at -20°C for long-term storage.	General Knowledge

Note: Specific data for the hydrochloride salt form are not readily available in the public domain. The information provided is for the free base form where specified. The hydrochloride salt would have a different molecular weight and potentially different solubility and melting point characteristics.

Biological Activity

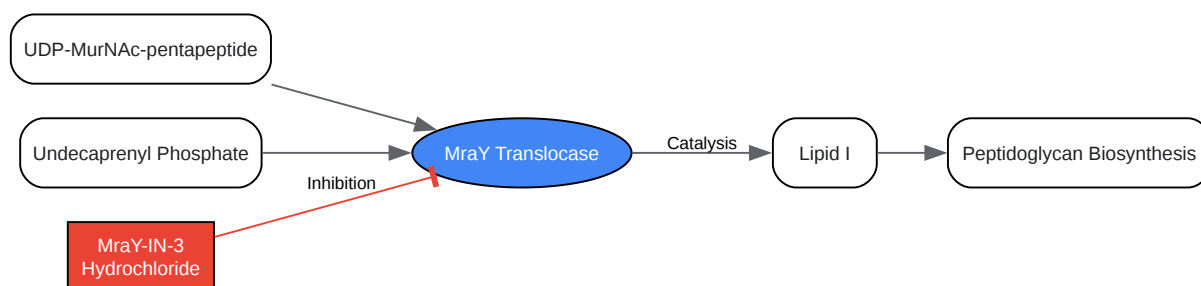
MraY-IN-3 is a potent inhibitor of the MraY enzyme. Its inhibitory and antimicrobial activities have been characterized against several bacterial strains.

Table 2: Biological Activity of MraY-IN-3

Parameter	Value	Target/Organism	Reference
IC ₅₀	140 µM	MraY enzyme	[1]
MIC ₅₀	7 µg/mL	Escherichia coli K12	[2]
MIC ₅₀	12 µg/mL	Bacillus subtilis W23	[2]
MIC ₅₀	46 µg/mL	Pseudomonas fluorescens Pf-5	[2]

Mechanism of Action

MraY-IN-3 acts by inhibiting the MraY translocase, which is the target for the bacteriophage ϕ X174 lysis protein E.[1] MraY catalyzes the first membrane-bound step in the synthesis of peptidoglycan, a vital component of the bacterial cell wall.[3] By inhibiting this enzyme, MraY-IN-3 disrupts the cell wall synthesis process, leading to bacterial cell death or inhibition of growth. The design of MraY-IN-3 is based on a peptidomimetic scaffold that mimics a key protein-protein interaction motif.[1]



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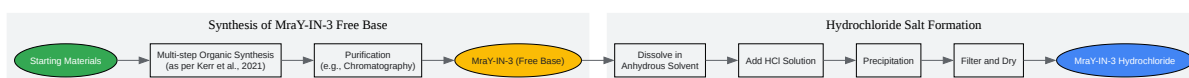
Figure 1: Simplified signaling pathway of MraY inhibition by **MraY-IN-3 hydrochloride**.

Experimental Protocols

Synthesis of MraY-IN-3 Hydrochloride

The detailed synthesis of MraY-IN-3 (compound 12a) is described by Kerr et al. (2021).[1] The final step to obtain the hydrochloride salt would typically involve the following general procedure:

- Dissolve the purified free base of MraY-IN-3 in a suitable anhydrous organic solvent (e.g., diethyl ether, methanol, or isopropanol).
- Add a stoichiometric amount of a solution of hydrochloric acid in a compatible solvent (e.g., HCl in diethyl ether or isopropanol) dropwise to the stirred solution of the free base.
- Stir the mixture at room temperature for a specified period to allow for the salt formation and precipitation.
- Collect the precipitated solid by filtration.
- Wash the solid with the anhydrous solvent to remove any unreacted starting materials.
- Dry the resulting **MraY-IN-3 hydrochloride** salt under vacuum.



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